

# An In-depth Technical Guide to o-Veratraldehyde (2,3-Dimethoxybenzaldehyde)

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## Compound of Interest

Compound Name: 2,3-Dimethoxybenzaldehyde

Cat. No.: B126229

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This technical guide provides a comprehensive overview of o-Veratraldehyde, also known as **2,3-Dimethoxybenzaldehyde**. It details its chemical identity, physical and chemical properties, and provides insights into its synthesis and applications, with a focus on information relevant to research and development.

## Chemical Identity and Nomenclature

o-Veratraldehyde is an aromatic aldehyde, a derivative of benzaldehyde with two methoxy groups substituted at the 2 and 3 positions of the benzene ring.

- IUPAC Name: **2,3-Dimethoxybenzaldehyde**<sup>[1][2]</sup>
- Synonyms: o-Veratraldehyde, 2,3-Dimethoxybenzenecarbaldehyde<sup>[2]</sup>
- CAS Number: 86-51-1<sup>[1][2][3]</sup>
- Molecular Formula: C<sub>9</sub>H<sub>10</sub>O<sub>3</sub><sup>[2]</sup>
- Molecular Weight: 166.17 g/mol <sup>[2][3]</sup>

The relationship between the IUPAC name and its common synonyms is illustrated in the diagram below.

Caption: Relationship between o-Veratraldehyde and its nomenclature.

## Physicochemical Properties

The following table summarizes the key physical and chemical properties of o-Veratraldehyde, crucial for its handling, storage, and application in experimental settings.

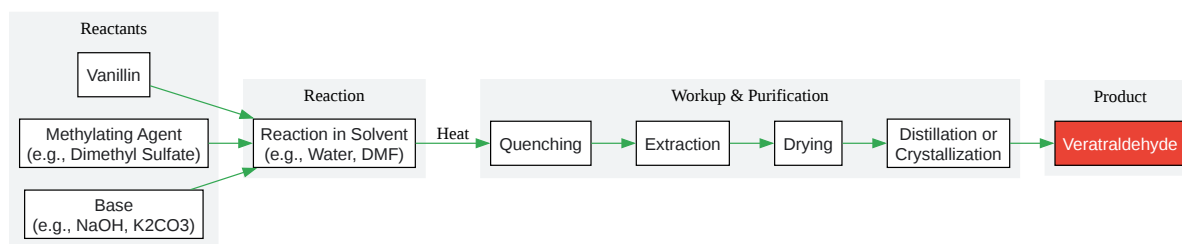
Property	Value	Reference
Physical State	White to brown crystalline powder	[1]
Melting Point	48-52 °C	[1][3]
Boiling Point	137 °C at 12 mmHg	[1][3]
255–257 °C at 760 mmHg	[2]	
Solubility	Slightly soluble in water (~1 g/L at 20°C)	[2]
Soluble in methanol with almost transparency	[1]	
Density	1.13 g/cm <sup>3</sup> (solid, estimated)	[2]
Vapor Pressure	0.01 mmHg at 25°C (estimated)	[2]
Flash Point	113 °C (closed cup)	[3]

## Experimental Protocols: Synthesis of Veratraldehydes

While specific experimental protocols for the synthesis of o-Veratraldehyde (**2,3-Dimethoxybenzaldehyde**) are not detailed in the provided results, methods for the closely related isomer, Veratraldehyde (3,4-Dimethoxybenzaldehyde), are available and can serve as a reference. These syntheses often start from vanillin.

General Workflow for Veratraldehyde Synthesis from Vanillin:

The synthesis of veratraldehyde from vanillin typically involves the methylation of the hydroxyl group of vanillin. A generalized workflow for this process is depicted below.



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Caption: Generalized workflow for the synthesis of veratraldehyde.

#### Example Protocol for 3,4-Dimethoxybenzaldehyde Synthesis:

A common method for the preparation of 3,4-Dimethoxybenzaldehyde involves the methylation of vanillin using dimethyl sulfate in the presence of a base.

- Reactants: Vanillin, Sodium Hydroxide, Dimethyl Sulfate, Water.
- Procedure:
  - A solution of vanillin in hot water is prepared.
  - A solution of sodium hydroxide is added to the vanillin mixture.
  - The mixture is heated, and dimethyl sulfate is added portion-wise while stirring.
  - The reaction is typically refluxed for a period of time.
  - After cooling, the crude product is isolated, often by filtration, and washed.

- Further purification can be achieved by recrystallization or distillation under reduced pressure.

Another described method is the Oppenauer oxidation of veratryl alcohol to veratraldehyde.[4] This procedure involves refluxing veratryl alcohol with a hydrogen acceptor like paraformaldehyde in the presence of a catalyst such as aluminum isopropoxide in a suitable solvent like toluene.[4]

## Applications in Research and Development

o-Veratraldehyde and its isomers are valuable intermediates in organic synthesis.

- **Pharmaceutical Synthesis:** It serves as a precursor for the synthesis of various pharmaceutical compounds. For instance, veratraldehyde (3,4-isomer) is an intermediate in the synthesis of drugs such as amiquinsin, prazosin, and verazide.[5]
- **Antifungal and Antibacterial Activity:** **2,3-Dimethoxybenzaldehyde** has demonstrated antifungal activity and antibacterial activity against E. coli and S. aureus.[6] It may act as a chemosensitizing agent to improve the efficacy of conventional antifungal drugs.[1]
- **Flavor and Fragrance Industry:** The pleasant, woody, vanilla-like odor of veratraldehyde makes it a popular ingredient in the flavor and fragrance industry.[7]
- **Organic Synthesis:** It is used as a reagent in various organic reactions, including aldol condensations and the formation of Schiff bases.[2]

## Safety and Handling

- **Hazards:** o-Veratraldehyde is a skin and strong eye irritant.[8]
- **Personal Protective Equipment (PPE):** It is recommended to use appropriate PPE, including gloves, eye protection, and a dust mask when handling the solid compound.
- **Storage:** Store in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents and strong bases.[7]

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